

Application Notes and Protocols: Preparation of CP-91149 Stock Solutions

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Compound of Interest

Compound Name: CP-91149

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Abstract

CP-91149 is a potent and selective inhibitor of glycogen phosphorylase (GP), the rate-limiting enzyme in glycogenolysis.[1][2] It is a valuable tool for studying glucose metabolism and has potential applications in the research of type 2 diabetes and certain cancers.[3][4] Proper preparation of stock solutions is critical for obtaining accurate and reproducible experimental results. These application notes provide detailed protocols for the preparation, storage, and handling of **CP-91149** solutions for laboratory use.

Physicochemical Properties of CP-91149

A summary of the key physicochemical properties of **CP-91149** is presented below. This data is essential for calculating the required mass of the compound to achieve a desired stock solution concentration.

Property	Value	Source
Formal Name	5-chloro-N-[(1S,2R)-3-(dimethylamino)-2-hydroxy-3-oxo-1-(phenylmethyl)propyl]-1H-indole-2-carboxamide	[5]
CAS Number	186392-40-5	[5]
Molecular Formula	C ₂₁ H ₂₂ ClN ₃ O ₃	[5]
Molecular Weight	399.87 g/mol (or 399.9 g/mol)	[5][6]
Appearance	Crystalline solid	[5]
Purity	≥98%	[5]

Solubility Data

The solubility of **CP-91149** varies significantly across different solvents. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions. For in vivo studies, specific co-solvent formulations are required.

Solvent	Solubility	Notes
DMSO	≥ 80 mg/mL (approx. 200 mM)	Use fresh, anhydrous DMSO as moisture can reduce solubility.[6] Sonication or gentle heating may be required to fully dissolve the compound. [3][7]
DMF	25 mg/mL	
Ethanol	Insoluble	[6][7]
Water	Insoluble	[6]
DMSO:PBS (pH 7.2) (1:4)	0.20 mg/mL	Limited aqueous solubility.
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (6.25 mM)	A common formulation for in vivo experiments.[3]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (6.25 mM)	An alternative formulation for in vivo administration.[3]

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **CP-91149** in DMSO, a common starting concentration for in vitro experiments.

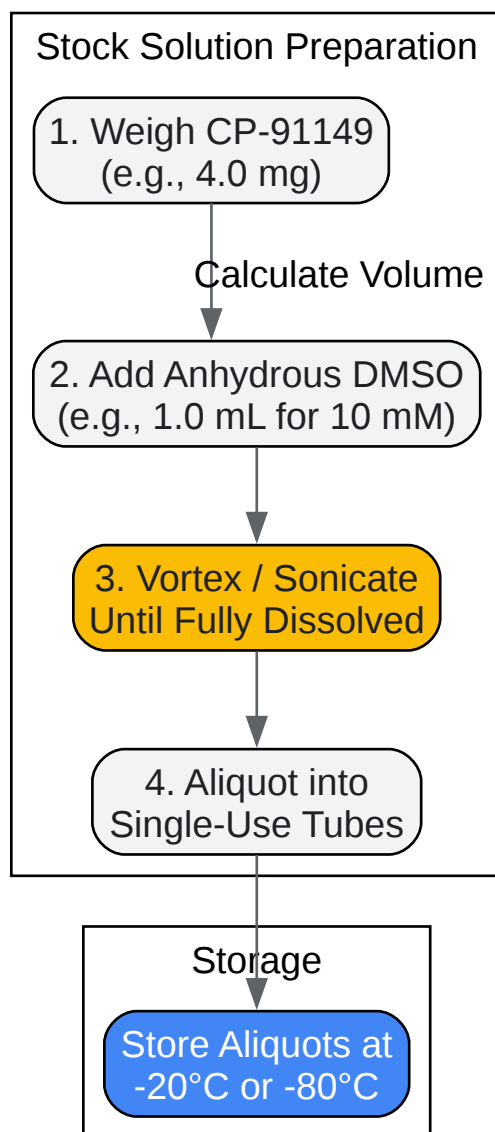
Materials:

- **CP-91149** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Microcentrifuge tubes or amber glass vials

- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Sonicator (optional, but recommended)

Procedure:

- Equilibrate Compound: Allow the vial of **CP-91149** powder to reach room temperature before opening to prevent condensation of moisture.
- Calculate Required Mass: To prepare 1 mL of a 10 mM stock solution, calculate the required mass of **CP-91149**.
 - $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 399.87 \text{ g/mol} \times 1000 \text{ mg/g} = 3.9987 \text{ mg}$
- Weigh Compound: Carefully weigh out approximately 4.0 mg of **CP-91149** powder and place it into a sterile microcentrifuge tube or vial. Record the exact weight.
- Add Solvent: Based on the actual mass weighed, calculate the precise volume of DMSO needed to achieve a 10 mM concentration.
 - $\text{Volume (mL)} = [\text{Mass (mg)} / \text{Molecular Weight (g/mol)}] / \text{Desired Concentration (mmol/L)}$
 - Example: For 4.0 mg, $\text{Volume (mL)} = [4.0 \text{ mg} / 399.87 \text{ g/mol}] / 10 \text{ mmol/L} = 1.00 \text{ mL}$
- Dissolve Compound: Add the calculated volume of DMSO to the tube containing the **CP-91149** powder.
- Mix Thoroughly: Cap the tube securely and vortex the solution until the compound is fully dissolved. If particulates remain, sonicate the solution for 5-10 minutes.[\[3\]](#)[\[7\]](#) Gentle warming can also aid dissolution.
- Aliquot and Store: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[\[3\]](#)



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Caption: Workflow for preparing a **CP-91149** stock solution.

Protocol 2: Preparation of a Working Solution for Cellular Assays

Stock solutions are typically diluted in cell culture medium to prepare working solutions for treating cells.

Procedure:

- Thaw Stock Solution: Thaw a single aliquot of the 10 mM **CP-91149** DMSO stock solution at room temperature.
- Calculate Dilution: Determine the volume of stock solution needed for your desired final concentration. For example, to prepare 1 mL of a 10 µM working solution:
 - $(C1)(V1) = (C2)(V2)$
 - $(10,000 \text{ µM})(V1) = (10 \text{ µM})(1000 \text{ µL})$
 - $V1 = 1 \text{ µL}$
- Prepare Working Solution: Add 1 µL of the 10 mM stock solution to 999 µL of pre-warmed cell culture medium.
- Mix and Use: Mix gently by pipetting or inverting. Add the working solution to your cell cultures immediately. Note that the final DMSO concentration should be kept low (typically <0.1%) to avoid solvent-induced cytotoxicity.

Storage and Stability

Proper storage is crucial to maintain the activity of **CP-91149**.

Form	Storage Temperature	Stability
Solid Powder	-20°C	≥ 3-4 years[5][7][8]
In Solvent (DMSO)	-80°C	Up to 6 months[3][9]
In Solvent (DMSO)	-20°C	Up to 1 month[2][3][9]

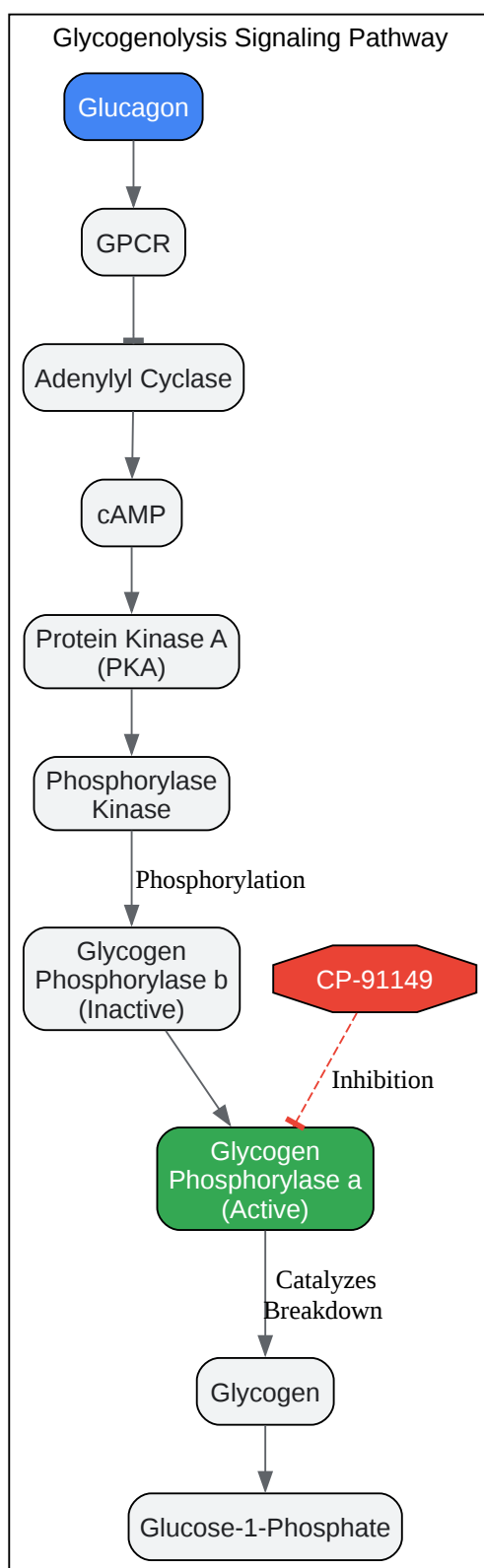
Important Handling Notes:

- Avoid Freeze-Thaw Cycles: Aliquoting the stock solution is highly recommended to preserve its integrity.[3]
- Hygroscopic Nature: Use fresh, anhydrous DMSO for preparing stock solutions, as absorbed moisture can significantly decrease the solubility of **CP-91149**. [3][6]

- Use Immediately: Prepared solutions for in vivo use, such as those containing PEG300 or corn oil, should be used immediately for optimal results.[6]

Mechanism of Action: Inhibition of Glycogenolysis

CP-91149 acts as an allosteric inhibitor of glycogen phosphorylase (GP), the enzyme that catalyzes the rate-limiting step of glycogenolysis—the breakdown of glycogen into glucose-1-phosphate.[1][10] In the liver, this process is stimulated by hormones like glucagon.[11] By inhibiting GP, **CP-91149** prevents the release of glucose from hepatic glycogen stores, thereby lowering blood glucose levels.[12][13] This makes it a key compound for studying metabolic pathways and diseases like diabetes.[14]



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